

# Personal protective equipment for handling 2-Hexyl-1-decanol

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## Compound of Interest

Compound Name: 2-Hexyl-1-decanol

Cat. No.: B030547

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## Essential Safety and Handling Guide for 2-Hexyl-1-decanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **2-Hexyl-1-decanol**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these protocols is vital for maintaining a safe and efficient laboratory environment.

## Personal Protective Equipment (PPE)

When handling **2-Hexyl-1-decanol**, the use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation of vapors.<sup>[1][2]</sup>

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[2]
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical-resistant gloves (inspect before use). A PVC apron and barrier cream are also recommended. [1][2]	EU Directive 89/686/EEC and the standard EN 374.[2]
Respiratory Protection	A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced. For nuisance exposures, a type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridge may be used.[2][3]	NIOSH (US) or CEN (EU) approved.[3]

## Health Hazard Information

**2-Hexyl-1-decanol** is considered a hazardous substance.[1] Key health hazards include:

- Skin Contact: May cause skin discomfort and, with repeated exposure, dryness and cracking.[1]
- Eye Contact: May cause irritation.
- Inhalation: Vapors may cause drowsiness and dizziness.[1]
- Ingestion: Accidental ingestion may be harmful to health.[1]
- Aquatic Toxicity: Toxic to aquatic organisms, with potential for long-term adverse effects in the aquatic environment.[1]

## Safe Handling and Storage Protocols

### Handling:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Avoid all personal contact, including inhalation of vapors.[\[1\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[2\]](#)
- Wear protective clothing when there is a risk of exposure.[\[1\]](#)
- Do not allow clothing wet with the material to remain in contact with the skin.[\[1\]](#)

### Storage:

- Store in original, tightly sealed containers.[\[1\]](#)[\[2\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong acids, acid chlorides, acid anhydrides, oxidizing agents, and reducing agents.[\[1\]](#)
- Do not store near foodstuffs.[\[1\]](#)

## Emergency and Disposal Procedures

### First-Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[\[3\]](#)[\[4\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing and flush skin and hair with running water and soap.[\[1\]](#)[\[3\]](#)
- In Case of Eye Contact: Wash out immediately with fresh running water for at least 15 minutes, holding the eyelids apart. Seek medical attention.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[3\]](#)[\[4\]](#)

### Spill and Leak Procedures:

- Minor Spills: Clean up spills immediately. Avoid breathing vapors and contact with skin and eyes. Contain and absorb the spill with sand, earth, inert material, or vermiculite.[1]
- Major Spills: Evacuate the area and move upwind. Alert the fire brigade. Wear breathing apparatus and protective gloves. Prevent spillage from entering drains or water courses.[1]

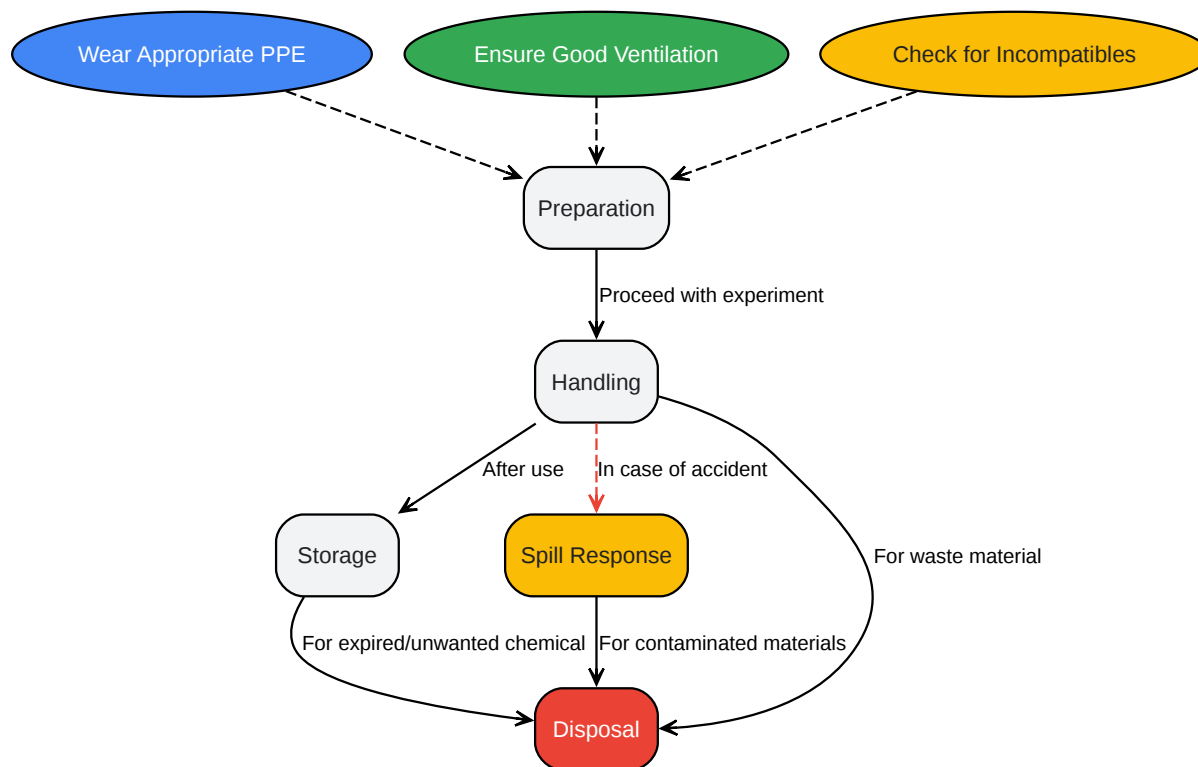
### Disposal:

- This material and its container must be disposed of as hazardous waste.[1]
- Recycle wherever possible or consult the manufacturer for recycling options.[1]
- All waste must be handled in accordance with local, state, and federal regulations.[1]
- Do not allow wash water from cleaning or process equipment to enter drains.[1]

## Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless liquid[2][5]
Boiling Point	300 °C at 1002 mBar[2]
Flash Point	159 °C (closed cup)[2][6]
Density	0.84 g/mL at 20 °C[2]
Water Solubility	< 1 mg/L at 23 °C[2]
Auto-ignition Temperature	238 °C at 1014 mBar[2]

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Hexyl-1-decanol**.

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## References

- 1. [datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- 2. [echemi.com](https://echemi.com) [echemi.com]
- 3. [chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- 4. 2-Hexyl-1-decanol Safety Data Sheets(SDS) [lookchem](https://lookchem.com) [lookchem.com]

- 5. 2-Hexyl-1-decanol | C<sub>16</sub>H<sub>34</sub>O | CID 95337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-己基-1-癸醇 97% | Sigma-Aldrich [sigmaaldrich.com]
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